

# A Century of Discovery: A Technical Guide to Mercaptotetrazole Compounds

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## Compound of Interest

Compound Name: 1-Phenyltetrazole-5-thiol

Cat. No.: B125466

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The journey of mercaptotetrazole compounds from a laboratory curiosity to a cornerstone of modern chemistry and pharmacology is a testament to the enduring quest for novel molecular scaffolds. These five-membered heterocyclic compounds, characterized by a tetrazole ring bearing a thiol group, possess a unique combination of physicochemical properties that have rendered them invaluable in a multitude of scientific disciplines. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and diverse applications of mercaptotetrazole compounds, with a focus on quantitative data and detailed experimental methodologies.

## Discovery and Early History

The story of tetrazoles began in 1885 when Swedish chemist J. A. Bladin first synthesized a derivative of this novel ring system.<sup>[1]</sup> However, it was not until the mid-20th century that the synthesis and properties of 5-mercaptotetrazoles were more thoroughly investigated. Early synthetic routes were often challenging, utilizing hazardous reagents and offering limited yields, which constrained their widespread application.<sup>[1]</sup> The primary and most versatile route to 5-substituted-1H-tetrazoles is the [3+2] cycloaddition reaction between a nitrile and an azide source.<sup>[1][2][3][4]</sup> The development of more efficient and safer synthetic methods has been pivotal to unlocking the vast potential of these compounds.

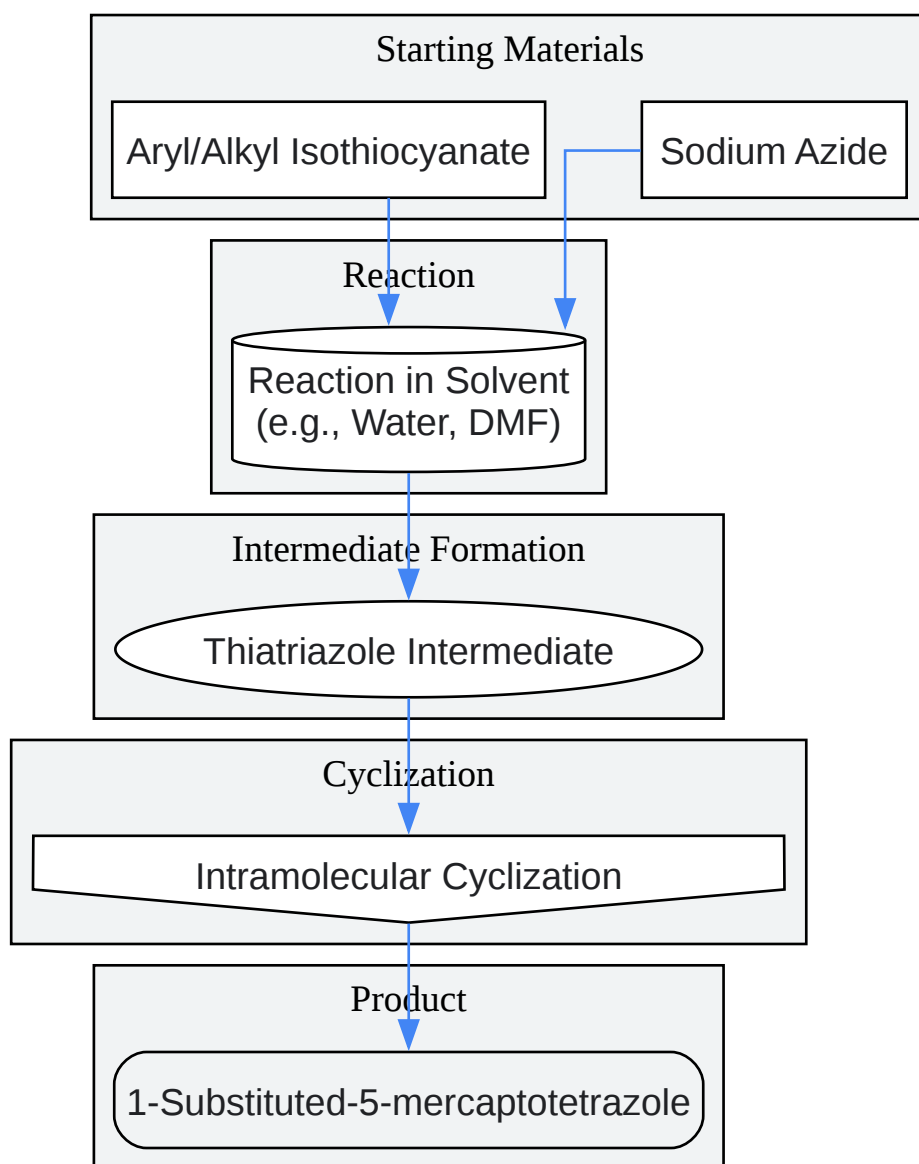
# Physicochemical Properties of Representative Mercaptotetrazoles

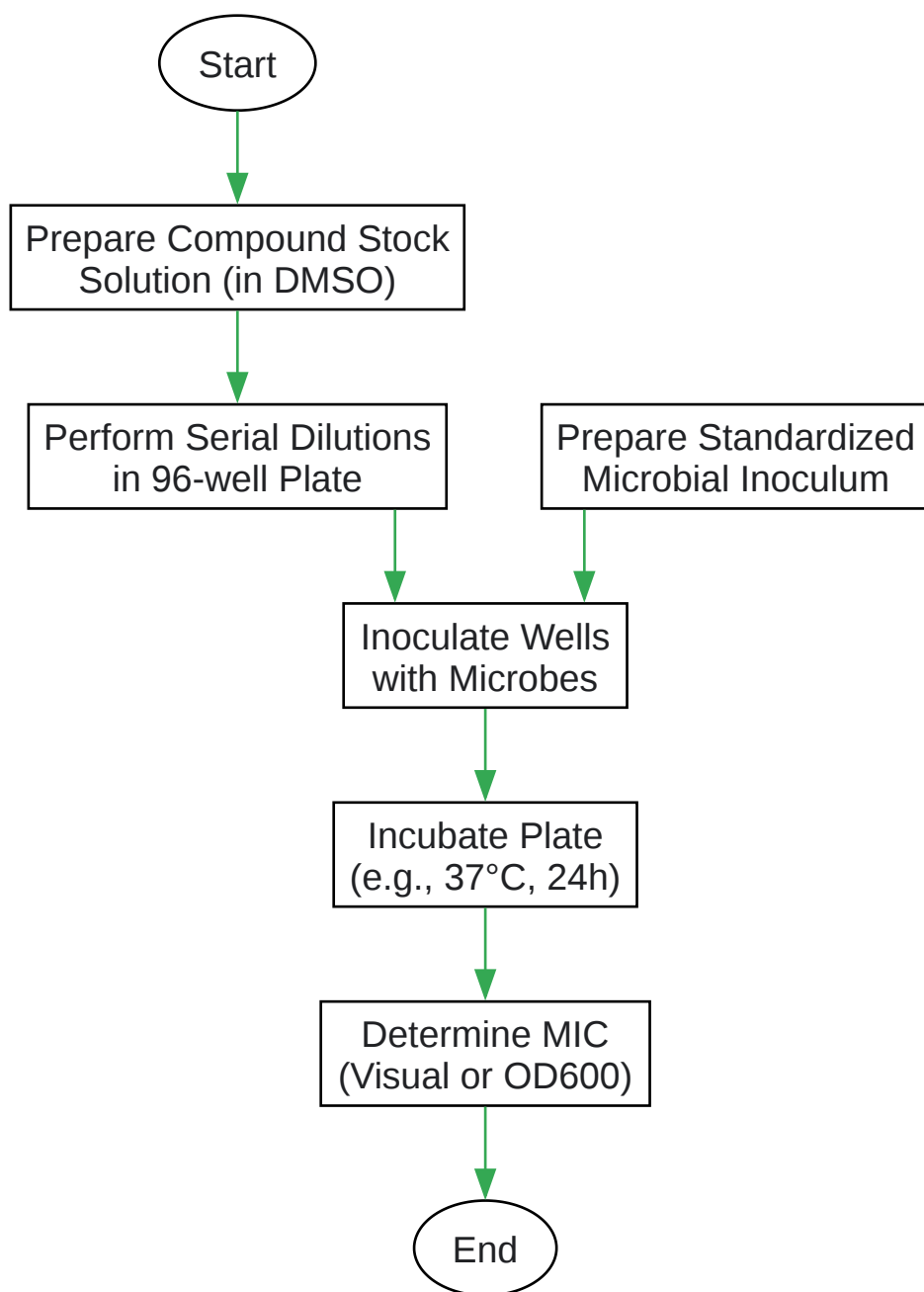
The utility of mercaptotetrazole compounds is intrinsically linked to their unique structural and electronic properties. The tetrazole ring is planar and aromatic, and the mercapto substituent can exist in tautomeric equilibrium with the thione form. The acidic nature of the tetrazole proton and the nucleophilicity of the sulfur atom are key to their reactivity and biological activity. Below is a summary of key physicochemical data for 1-phenyl-5-mercaptotetrazole, a widely used derivative.

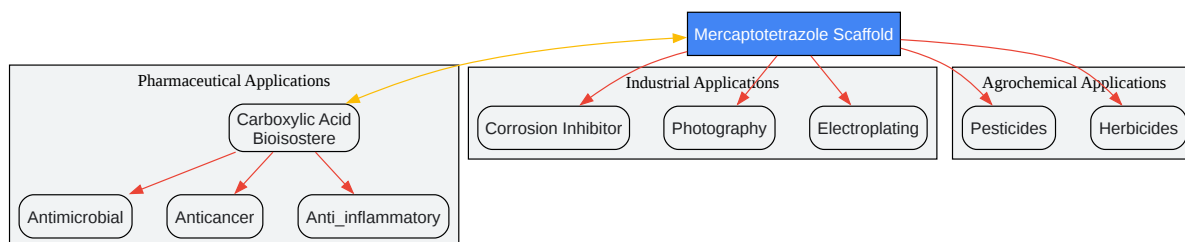
Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>4</sub> S	[5][6]
Molecular Weight	178.22 g/mol	[5][6]
Melting Point	145-152 °C (decomposes)	[7][8]
Appearance	White crystalline powder	[5][6][7]
pKa	-3.85 ± 0.20 (Predicted)	[7]
Water Solubility	Partially soluble	[7][8]
Solubility	Soluble in 5% ethanol, acetone, chloroform, and methanol	[7][8]

## Evolution of Synthetic Methodologies

The synthesis of 1-substituted-5-mercaptotetrazoles has evolved significantly over the years, with modern methods focusing on improved yields, safety, and environmental compatibility. The most common approach involves the reaction of an isothiocyanate with an azide salt.







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